Technical Guide: Spectroscopic Characterization of p-Hydroxyphenyl Benzoate

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Compound of Interest	
Compound Name:	*p-Hydroxyphenyl benzoate*
CAS No.:	*2444-19-1*
Cat. No.:	*B1581904*

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Executive Summary

p-Hydroxyphenyl benzoate (also known as hydroquinone monobenzoate; CAS 2444-19-1) is a critical intermediate in the synthesis of liquid crystalline polymers and a stabilizer in macromolecular systems. Its structural integrity relies on the precise mono-esterification of hydroquinone.

This guide provides a definitive reference for the spectroscopic identification of **p-hydroxyphenyl benzoate**. Unlike standard database dumps, this document focuses on the causality of spectral features—explaining why signals appear where they do and how to use them to distinguish the target molecule from its common impurity, hydroquinone dibenzoate.

Structural Elucidation Strategy

The validation of **p-hydroxyphenyl benzoate** requires a multi-modal approach to confirm three structural realities:

- Intact Ester Linkage: Confirmed via IR (

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stretch) and MS (fragmentation to benzoyl cation).

- Free Phenolic Hydroxyl: Confirmed via IR (

  stretch) and

  exchange in

  NMR.

- Mono-substitution Pattern: Confirmed via

  NMR integration (1:1 ratio of benzoyl to phenolic rings) and symmetry (AA'BB' system on the phenolic ring).

Analytical Workflow

The following diagram outlines the logical flow for synthesizing and validating the compound.

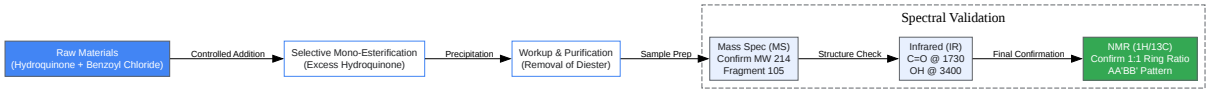

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Figure 1: Integrated workflow for the synthesis and structural validation of **p-hydroxyphenyl benzoate**.

Mass Spectrometry (MS)[1][2][3]

Mass spectrometry provides the primary evidence of molecular weight and the stability of the ester bond.

Fragmentation Logic

The fragmentation pattern is dominated by

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-cleavage at the carbonyl, characteristic of aromatic esters.

- Molecular Ion (

  ): m/z 214.
- Base Peak: m/z 105. This corresponds to the benzoyl cation (

  ), which is highly stabilized by resonance.
- Secondary Fragments:
  - m/z 77: Phenyl cation (

    ), resulting from CO loss from the benzoyl cation.
  - m/z 121: Benzoic acid radical cation (often seen if H-transfer occurs during ionization).

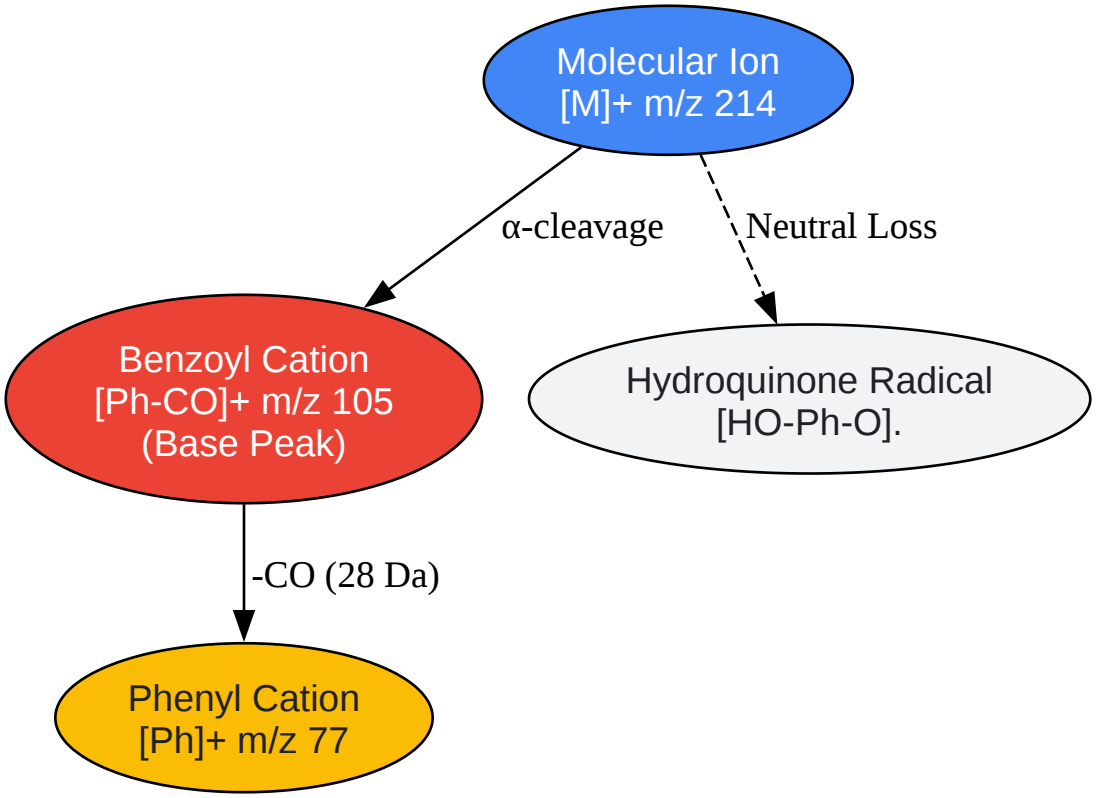

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Figure 2: Primary fragmentation pathway under Electron Impact (EI) ionization.

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Infrared Spectroscopy (IR)

IR is the rapid "fingerprint" method to ensure the reaction did not proceed to the diester (which would lack the OH peak) or remain as unreacted benzoic acid (which would show a broad carboxylic OH stretch).

Functional Group	Wavenumber ( )	Intensity	Diagnostic Note
O-H Stretch	3300 – 3450	Broad, Medium	Confirms free phenol. Absence indicates diester impurity.
C=O Stretch	1730 – 1740	Strong, Sharp	Ester carbonyl. Distinct from benzoic acid dimer (~1680).
C=C Aromatic	1590, 1500	Medium	Skeletal vibrations of the benzene rings.[1]
C-O Stretch	1200 – 1270	Strong	Asymmetric stretching of the ester linkage.

Application Note: If the C=O peak appears split or shifted significantly lower (<1700), check for residual benzoic acid.

Nuclear Magnetic Resonance (NMR)[1][3][4][5][6][7][8][9]

NMR is the definitive tool for proving the connectivity. The spectrum will show two distinct aromatic systems: the monosubstituted benzoyl ring and the para-disubstituted phenolic ring.

NMR Data (400 MHz, DMSO-)

Solvent Choice: DMSO-

is preferred over

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to clearly resolve the phenolic proton, which often broadens or exchanges in chloroform.

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Logic
9.55	Singlet (br)	1H	OH	Phenolic hydroxyl. Exchangeable with .
8.12	Doublet (Hz)	2H	H-2, H-6	Benzoyl ring. Deshielded by the anisotropic effect of the carbonyl.
7.68	Triplet (Hz)	1H	H-4	Benzoyl ring (para).
7.56	Triplet (Hz)	2H	H-3, H-5	Benzoyl ring (meta).
7.08	Doublet (Hz)	2H	H-2', H-6'	Phenolic ring (ortho to ester). The ester is electron-withdrawing, shifting these downfield relative to free hydroquinone.
6.82	Doublet (Hz)	2H	H-3', H-5'	Phenolic ring (ortho to OH). Shielded by the electron-donating OH group.

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Critical QC Check: Calculate the integration ratio between the Benzoyl Ortho protons (8.12 ppm) and the Phenolic Ortho protons (6.82 ppm). It must be 1:1. A ratio favoring the benzoyl protons suggests diester contamination.

NMR Data (100 MHz, DMSO-)

Shift (, ppm)	Carbon Type	Assignment
165.2	Quaternary ( )	Ester Carbonyl
155.4	Quaternary ( )	Phenolic C-4'
143.8	Quaternary ( )	Phenolic C-1' (attached to ester)
133.6	Methine ( )	Benzoyl C-4
129.6	Methine ( )	Benzoyl C-2, C-6
129.2	Quaternary ( )	Benzoyl C-1
128.8	Methine ( )	Benzoyl C-3, C-5
122.6	Methine ( )	Phenolic C-2', C-6'
115.8	Methine ( )	Phenolic C-3', C-5'

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Experimental Protocol: Selective Synthesis

To generate a reference standard for these spectra, one cannot simply mix reagents 1:1. The reactivity of the second hydroxyl group leads to diester formation.

Protocol:

- Dissolution: Dissolve Hydroquinone (5.5 g, 50 mmol, 2.5 equiv) in Acetone (50 mL) with Pyridine (2 mL) as a scavenger.
- Addition: Add Benzoyl Chloride (2.8 g, 20 mmol, 1.0 equiv) dropwise at 0°C over 30 minutes.
- Reaction: Stir at room temperature for 4 hours.
- Quench: Pour into ice water (200 mL).
- Purification (The "Trick"):
  - The precipitate contains Monoester + Diester.
  - Dissolve the crude solid in 5% NaOH. The monoester (phenolic) dissolves as the phenolate salt; the diester (neutral) remains insoluble.
  - Filter off the diester.
  - Acidify the filtrate with HCl to precipitate pure **p-hydroxyphenyl benzoate**.
- Recrystallization: Recrystallize from Ethanol/Water.
  - Target Melting Point:162 – 166°C (Pure crystalline form). Note: Some literature cites ~152°C, which often indicates lower purity or solvent occlusion.

References

- Synthesis & Properties
  - Title: "Design, synthesis, and inhibitory activity of hydroquinone ester deriv
  - Source: Royal Society of Chemistry (RSC Advances)

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- Link:[Link]

- General NMR Shift Data
  - Title: "NMR Chemical Shifts of Trace Impurities: Common Labor
  - Source: American Chemical Society (Organometallics)
  - Link:[Link]

- Mass Spectrometry of Phenyl Esters
  - Title: "Mass Spectrometry - Fragmentation P
  - Source: Chemistry LibreTexts
  - Link:[Link]

- Physical Properties (Melting Point Verification)
  - Title: "4-Hydroxyphenyl benzo
  - Source: Thermo Scientific Chemicals[2][3]

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- 3. sigmaaldrich.com [sigmaaldrich.com]
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